

# Application Notes and Protocols for ATP Disodium Salt in Luciferase Assays

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## Compound of Interest

Compound Name: ATP (disodium salt)

Cat. No.: B10831812

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## Introduction

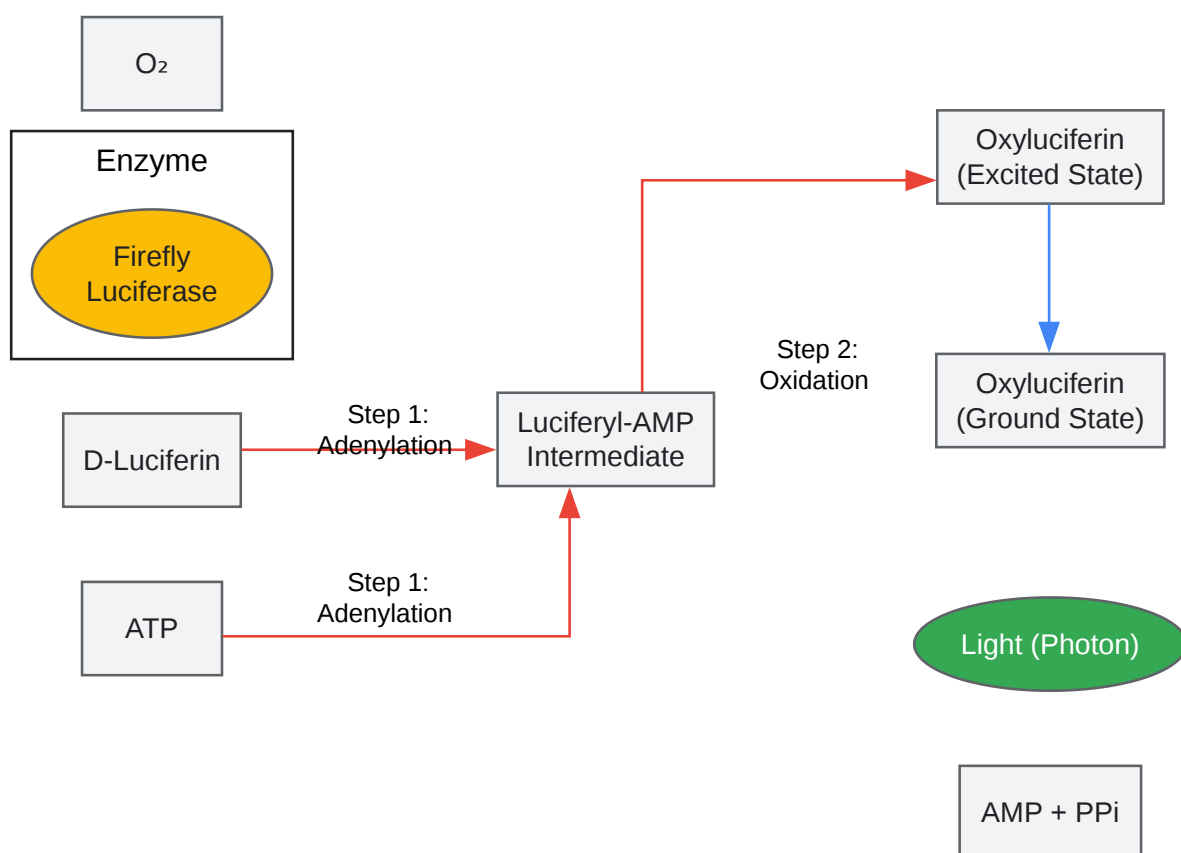
The firefly luciferase assay is a highly sensitive and widely used method in biological research for quantifying Adenosine Triphosphate (ATP) and as a reporter system for gene expression, cell viability, and drug screening.[1][2][3] The assay relies on the enzyme luciferase, which catalyzes the oxidation of D-luciferin in an ATP-dependent reaction, resulting in the emission of light.[4][5][6] The intensity of the emitted light is directly proportional to the ATP concentration when ATP is the limiting reactant, allowing for precise quantification.[7] ATP disodium salt is a stable and highly soluble form of ATP, making it the preferred choice for preparing reagents in luciferase-based assays.

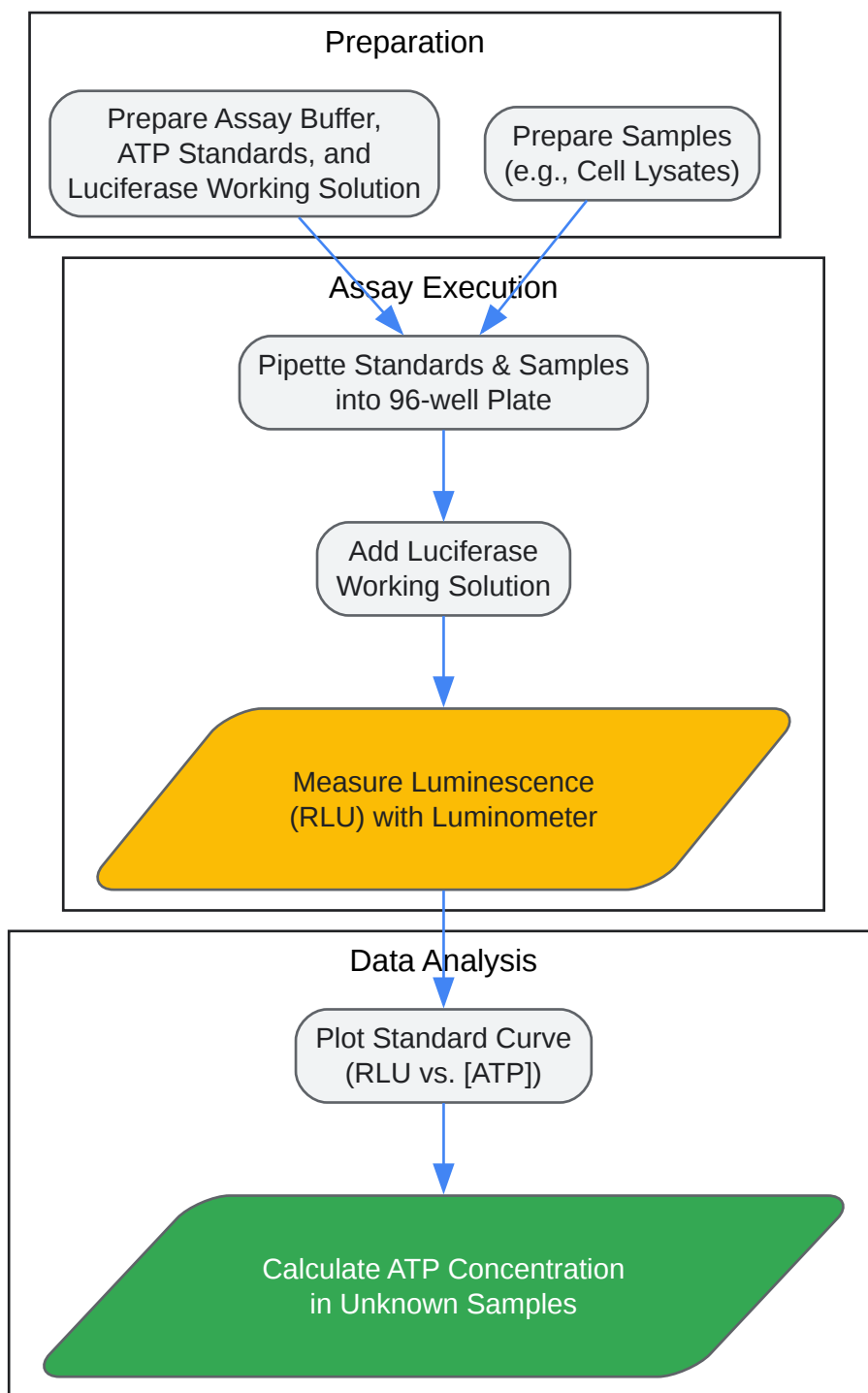
## Mechanism of the Luciferase Reaction

The bioluminescent reaction catalyzed by firefly luciferase is a two-step process that requires D-luciferin, ATP, magnesium ions ( $Mg^{2+}$ ), and molecular oxygen.[1][4][5]

- **Adenylation of Luciferin:** In the first step, the carboxyl group of D-luciferin reacts with ATP, catalyzed by luciferase, to form an intermediate, luciferyl-AMP, and release pyrophosphate (PPi).[1][4][8] Magnesium ions are essential for this step, enhancing the electrophilicity of the ATP's alpha-phosphate.[8]
- **Oxidative Decarboxylation:** The luciferyl-AMP intermediate is then oxidized by molecular oxygen, leading to a decarboxylation reaction. This forms an electronically excited state of

oxyluciferin.<sup>[4][9]</sup> As the excited oxyluciferin molecule returns to its ground state, it releases a photon of light (typically yellow-green light around 560 nm).<sup>[1][3][7]</sup>





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## References

- 1. Firefly bioluminescence: a mechanistic approach of luciferase catalyzed reactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. goldbio.com [goldbio.com]
- 3. interchim.fr [interchim.fr]
- 4. Firefly luciferase - Wikipedia [en.wikipedia.org]
- 5. goldbio.com [goldbio.com]
- 6. m.youtube.com [m.youtube.com]
- 7. ATP Assays | What is an ATP Assay? [promega.com]
- 8. Luciferase Mechanism – Opioid Peptides [sites.tufts.edu]
- 9. M-CSA Mechanism and Catalytic Site Atlas [ebi.ac.uk]
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